

literature review of Butyltriphenylphosphonium chloride applications

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Compound of Interest

Compound Name: *Butyltriphenylphosphonium chloride*

Cat. No.: *B081357*

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Phase Transfer Catalysis

As a phase transfer catalyst (PTC), **Butyltriphenylphosphonium chloride** facilitates reactions between reactants in immiscible phases, typically an aqueous and an organic phase. The bulky and lipophilic triphenylphosphonium cation pairs with an anion from the aqueous phase, transporting it into the organic phase where it can react with the organic substrate.

Performance Comparison: BTPC Analogs vs. Quaternary Ammonium Salts

Phosphonium salts like BTPC are often compared to quaternary ammonium salts for their efficacy as phase transfer catalysts. A key advantage of phosphonium salts is their higher thermal stability compared to quaternary ammonium salts, which can be susceptible to Hofmann elimination at elevated temperatures.

The following table summarizes the performance of a phosphonium salt (Tetraphenylphosphonium bromide, a close analog of BTPC) against common quaternary ammonium salt catalysts in the alkylation of sodium benzoate with butyl bromide.

Catalyst	Catalyst Type	Yield of Butyl Benzoate (%)
Tetraphenylphosphonium Bromide (TPPB)	Phosphonium Salt	98
Tricaprylylmethylammonium Chloride (Aliquat 336)	Quaternary Ammonium Salt	92
Tetrabutylammonium Bromide (TBAB)	Quaternary Ammonium Salt	91

Experimental Protocol: Nucleophilic Substitution

Objective: To synthesize 1-cyanooctane from 1-chlorooctane using a phase transfer catalyst.

Materials:

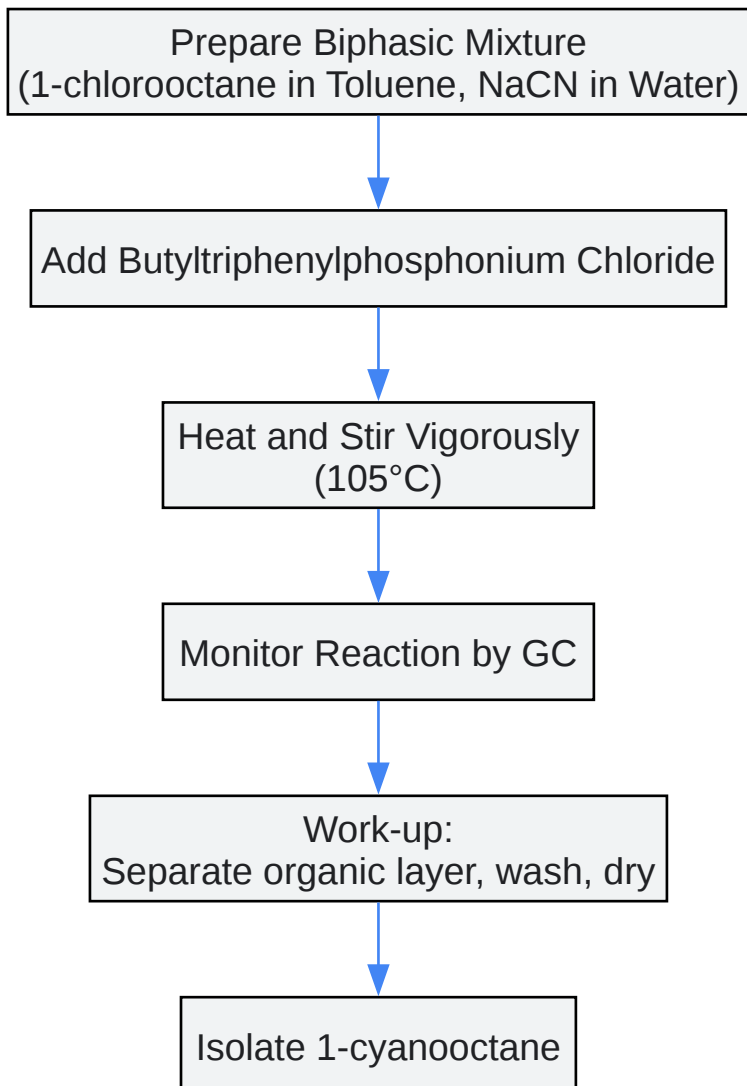
- 1-chlorooctane
- Sodium cyanide (NaCN)
- Butyltriphenylphosphonium chloride (BTPC)**
- Toluene
- Water

Procedure:

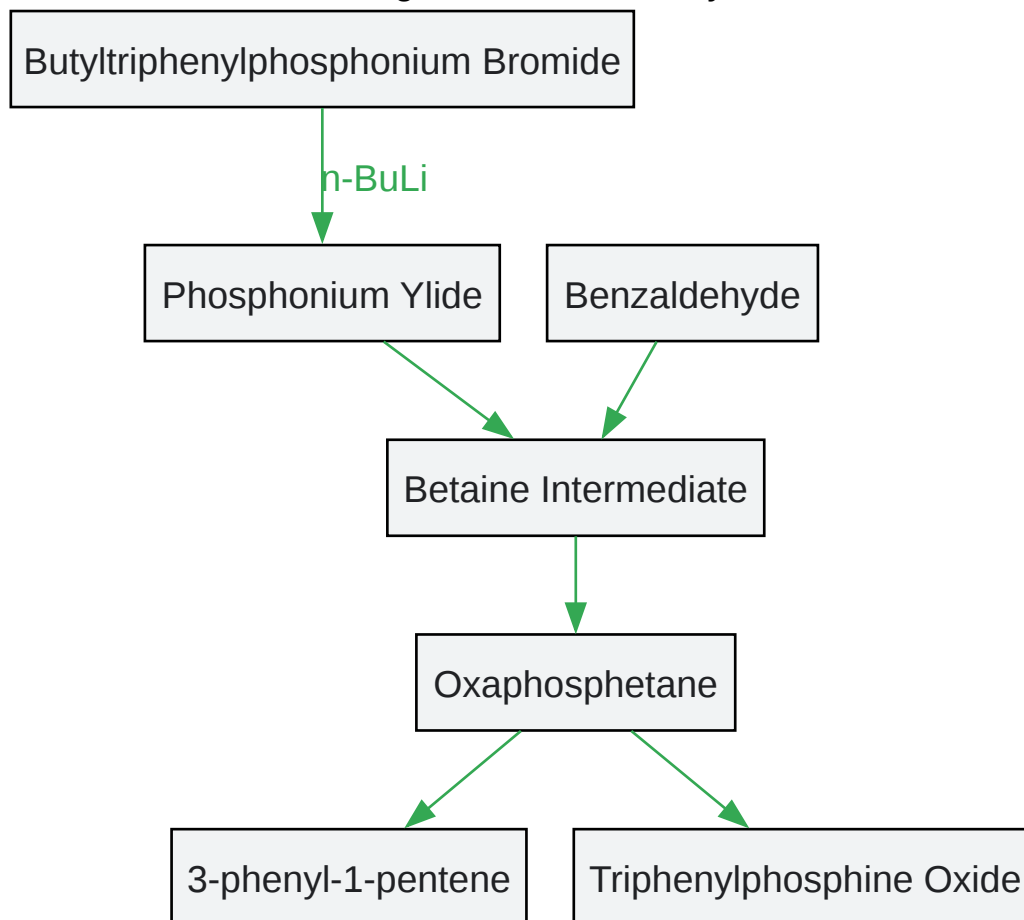
- A mixture of 1-chlorooctane (10 mmol), sodium cyanide (20 mmol), and **Butyltriphenylphosphonium chloride** (1 mol%) in a biphasic system of toluene (20 mL) and water (20 mL) is prepared.
- The mixture is stirred vigorously at 105°C.
- The reaction progress is monitored by gas chromatography.
- Upon completion, the organic layer is separated, washed with water, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield 1-cyanooctane.

Workflow Diagram:

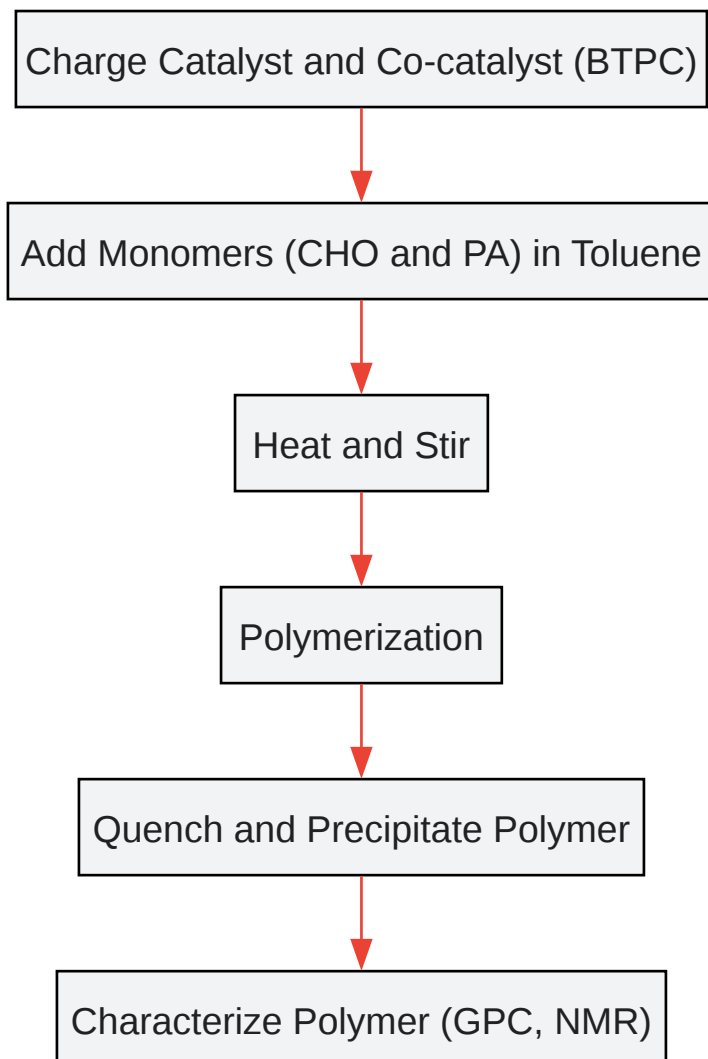
Phase Transfer Catalysis Workflow



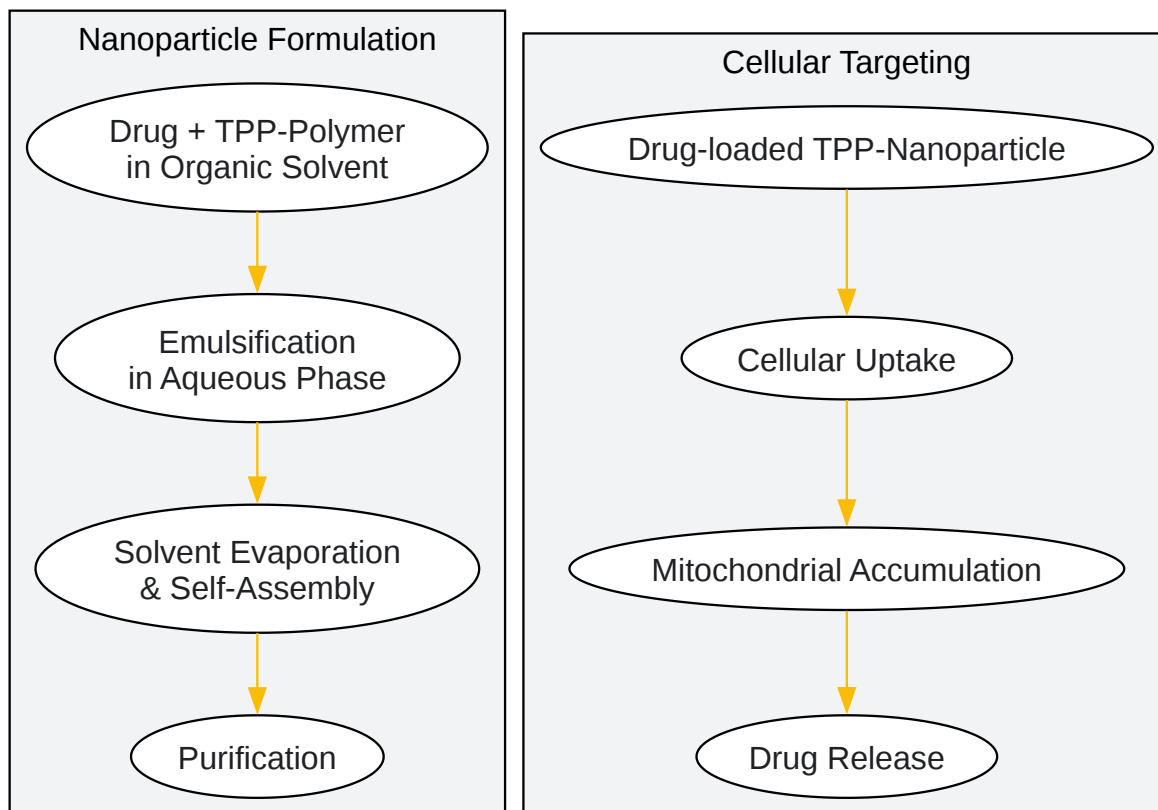
Wittig Reaction Pathway



ROCOP Workflow



Mitochondrial Targeting Nanoparticle



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